

An In-Depth Technical Guide to Cyclohexylmethanesulfonyl Chloride: Properties, Synthesis, and Characterization

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Compound of Interest

Compound Name:	Cyclohexylmethanesulfonyl Chloride
CAS No.:	4352-30-1
Cat. No.:	B1350910

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For Researchers, Scientists, and Drug Development Professionals

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Abstract: **Cyclohexylmethanesulfonyl chloride** is a key building block in modern organic synthesis, particularly valued for its role as a sulfonylating agent in the development of novel pharmaceutical and agrochemical compounds. This technical guide provides a comprehensive overview of its physical and chemical properties, detailed methodologies for its synthesis and characterization, and insights into its reactivity and safe handling. By consolidating theoretical principles with practical considerations, this document serves as an essential resource for researchers leveraging this versatile reagent in their synthetic endeavors.

Introduction: The Synthetic Utility of Cyclohexylmethanesulfonyl Chloride

Cyclohexylmethanesulfonyl chloride, with the CAS Number 4352-30-1, is an organosulfur compound that has garnered significant interest in synthetic chemistry.^{[1][2]} Its utility primarily stems from the presence of the sulfonyl chloride functional group (-SO₂Cl) attached to a

cyclohexylmethyl moiety. This unique combination of a reactive sulfonyl group and a bulky, lipophilic cyclohexyl ring makes it an invaluable reagent for introducing the cyclohexylmethanesulfonyl group into a wide array of molecules.[1]

The incorporation of this group can significantly modulate the physicochemical and pharmacological properties of a parent molecule, a strategy frequently employed in drug discovery to enhance efficacy, tailor solubility, and improve metabolic stability.[1] This guide aims to provide a deep dive into the fundamental properties and practical applications of **cyclohexylmethanesulfonyl chloride**, empowering researchers to utilize this reagent with confidence and precision.

Physicochemical Properties: A Comprehensive Data Summary

A thorough understanding of a reagent's physical properties is paramount for its effective use in experimental design, particularly for reaction setup, purification, and storage. The key physicochemical properties of **cyclohexylmethanesulfonyl chloride** are summarized in the table below.

Property	Value	Source
CAS Number	4352-30-1	[1][2]
Molecular Formula	C ₇ H ₁₃ ClO ₂ S	[1][2]
Molecular Weight	196.7 g/mol	[1][2]
Appearance	Colorless to brown or reddish-brown liquid	[1]
Density	1.229 g/mL	[3][4]
Melting Point	114-115 °C	[3]
Boiling Point	280 °C	[3]
Flash Point	123 °C	[3]

Note on Appearance: The discrepancy in the reported color, from colorless to brown or reddish-brown, may be attributed to the purity of the substance. Commercially available reagents may contain impurities that impart a color. For applications requiring high purity, distillation or other purification methods may be necessary.

Solubility Profile

While specific quantitative solubility data for **cyclohexylmethanesulfonyl chloride** is not readily available in the literature, its solubility can be inferred from its chemical structure and the known properties of other sulfonyl chlorides.

- **Water:** Sulfonyl chlorides are generally known to be poorly soluble in water and to react with it (hydrolyze).[5] The large, nonpolar cyclohexyl group in **cyclohexylmethanesulfonyl chloride** would further decrease its aqueous solubility.
- **Organic Solvents:** It is anticipated to be soluble in a wide range of common organic solvents. Based on the properties of similar compounds like tosyl chloride and methanesulfonyl chloride, good solubility is expected in:[6][7]
 - **Polar Aprotic Solvents:** Acetone, Dichloromethane (DCM), Tetrahydrofuran (THF), Ethyl Acetate, Acetonitrile (ACN), Dimethylformamide (DMF), Dimethyl Sulfoxide (DMSO).[8][9][10]
 - **Nonpolar Solvents:** Toluene, Hexanes, Diethyl Ether.

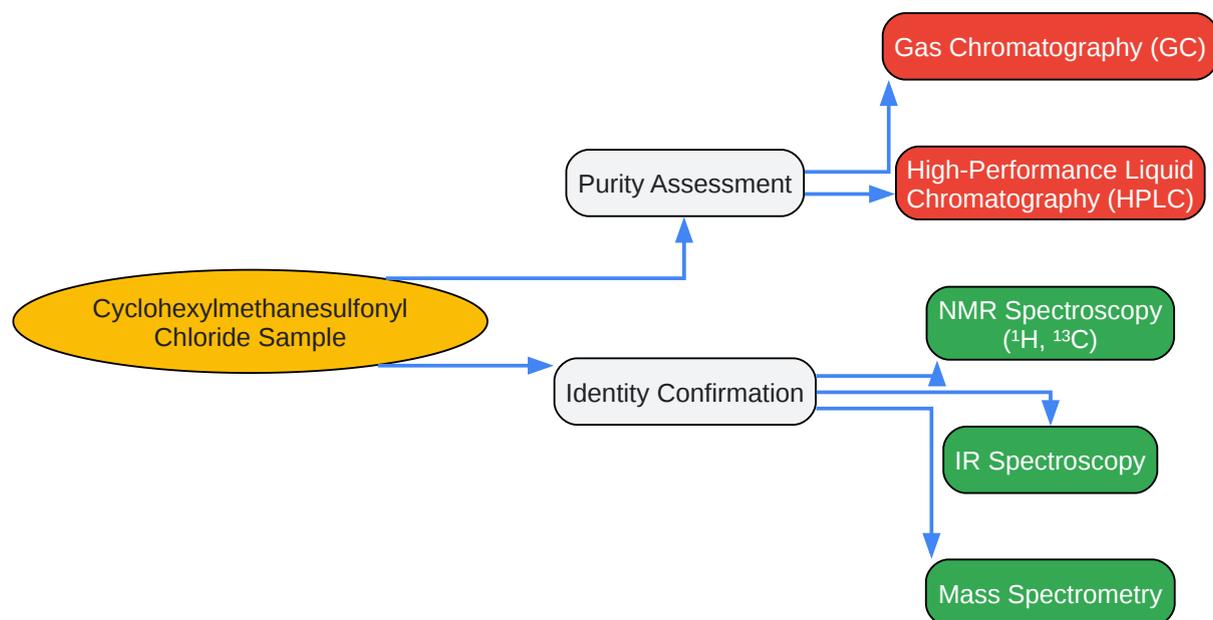
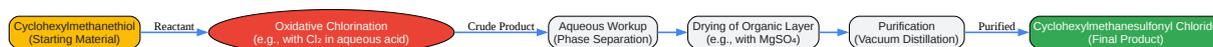
The choice of solvent for reactions involving **cyclohexylmethanesulfonyl chloride** will depend on the specific reaction conditions and the solubility of other reactants.

Synthesis of Cyclohexylmethanesulfonyl Chloride: A Practical Approach

While a specific, detailed experimental protocol for the synthesis of **cyclohexylmethanesulfonyl chloride** is not widely published, a robust synthesis can be designed based on established methods for the preparation of alkyl sulfonyl chlorides. A common and effective method involves the oxidative chlorination of a corresponding thiol or disulfide.

Below is a proposed, detailed step-by-step methodology for the synthesis of **cyclohexylmethanesulfonyl chloride**, grounded in established chemical principles.

Proposed Synthetic Workflow



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